

Application Notes and Protocols: Ti_3AlC_2 in Ceramic Matrix Composites

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Compound of Interest

Compound Name: Ti_3AlC_2

Cat. No.: B15886947

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Introduction

Titanium aluminum carbide (Ti_3AlC_2), a prominent member of the MAX phase family of ternary carbides and nitrides, has garnered significant attention for its unique combination of metallic and ceramic properties.^{[1][2][3]} These materials exhibit excellent electrical and thermal conductivity, good machinability, exceptional thermal shock resistance, and high-temperature stability.^{[2][4]} When incorporated into ceramic matrix composites (CMCs), Ti_3AlC_2 serves as a reinforcing agent that can significantly enhance the mechanical, thermal, and electrical properties of the resulting composite material. These composites are promising for a wide range of applications, including high-temperature structural components, heat exchangers, and electrical contact materials.^{[1][2][4]}

This document provides detailed application notes and experimental protocols for the utilization of Ti_3AlC_2 in CMCs, aimed at researchers and scientists in materials science and related fields.

Data Presentation: Properties of Ti_3AlC_2 Reinforced CMCs

The following tables summarize the quantitative data on the properties of various Ti_3AlC_2 -reinforced ceramic matrix composites.

Table 1: Mechanical Properties of Ti_3AlC_2 Reinforced CMCs

Composite System	Reinforcement Content (wt. % or vol. %)	Fabrication Method	Flexural Strength (MPa)	Vickers Hardness (GPa or HV)	Fracture Toughness (MPa·m ^{1/2})	Reference
TiAl-Ti ₃ AlC ₂	25 wt%	Spark Plasma Sintering (SPS)	270	4.11 GPa	-	[5]
Ti ₃ AlC ₂ /ZrO ₂	30 vol%	Pressureless Sintering	528	1236 MPa	-	[6]
Ti ₃ AlC ₂ -TiC	12 wt% TiC	Spark Plasma Sintering (SPS)	-	Increased by ~41-56% compared to pure Ti ₃ AlC ₂	-	[7]
Ti ₃ AlC ₂ /TA15 Alloy	1.0 wt%	Spark Plasma Sintering (SPS)	958 (Yield Strength)	369.7 HV	-	[8][9]
Pure Ti ₃ AlC ₂	-	Spark Plasma Sintering (SPS)	552 ± 30	-	9.1 ± 0.3	[10]
Pure Ti ₃ AlC ₂	-	Hot Isostatic Pressing (HIP)	375 ± 15	~3.5 GPa	-	[11]

Table 2: Thermal and Electrical Properties of **Ti₃AlC₂** and its Composites

Material	Temperature Range (K)	Thermal Conductivity ($\text{W}\cdot\text{m}^{-1}\cdot\text{K}^{-1}$)	Coefficient of Thermal Expansion (10^{-6} K^{-1})	Electrical Resistivity ($\Omega\cdot\text{m}$)	Reference
Pure Ti_3AlC_2	473 - 1473	22.6 to 26.4	9.3	-	[12] [13]
Pure Ti_3AlC_2	300 - 1173	-	-	3.4×10^{-5} to 1.1×10^{-4}	[12] [13]
Ti_3AlC_2 -nano-Cu (1:1 wt)	Sintered at 1050 °C	-	-	Electrical Conductivity: 75% IACS	[1]
Pure Ti_3AlC_2	15 - 300	Max at ~75 K	-	-	[14]

Experimental Protocols

This section details the methodologies for key experiments involving the synthesis of **Ti₃AlC₂** and the fabrication and characterization of **Ti₃AlC₂**-reinforced CMCs.

Protocol 1: Synthesis of **Ti₃AlC₂** Powder via Molten Salt Method

This protocol describes a relatively low-temperature method for synthesizing nanosized **Ti₃AlC₂** powder.[\[2\]](#)

1. Materials and Equipment:

- Titanium (Ti) powder
- Aluminum (Al) powder
- Graphite (C) powder
- Sodium chloride (NaCl)
- Potassium chloride (KCl)
- Ball mill
- Tube furnace with controlled atmosphere capabilities
- Alumina crucible
- Deionized water
- Centrifuge

- Drying oven

2. Procedure:

- Powder Preparation: Stoichiometric amounts of Ti, Al, and C powders (e.g., molar ratio 3:1:2) are mixed with a NaCl-KCl salt mixture (e.g., 10:1 salt to reactant mass ratio).
- Milling: The powder mixture is ball-milled to ensure homogeneity.
- Sintering: The milled powder is placed in an alumina crucible and heated in a tube furnace under an inert atmosphere (e.g., Argon). The synthesis can be carried out under different temperature and time conditions, for example:
 - 900 °C for 10 hours
 - 950 °C for 5 hours
 - 1000 °C for 2 hours[2]
- Purification: After cooling, the product is washed repeatedly with deionized water to dissolve the salt matrix. Centrifugation is used to separate the **Ti₃AlC₂** powder from the salt solution.
- Drying: The purified **Ti₃AlC₂** powder is dried in an oven.

Protocol 2: Fabrication of Ti₃AlC₂-Reinforced CMCs via Spark Plasma Sintering (SPS)

SPS is a rapid sintering technique that allows for the densification of powders at lower temperatures and shorter times compared to conventional methods.[5][15]

1. Materials and Equipment:

- Ceramic matrix powder (e.g., TiAl, TiC)
- Synthesized **Ti₃AlC₂** powder
- Spark Plasma Sintering (SPS) system
- Graphite die and punches

2. Procedure:

- Powder Mixing: The desired weight percentage of **Ti₃AlC₂** powder is mixed with the ceramic matrix powder. The mixing can be done through ball milling to ensure a homogeneous distribution.
- Die Loading: The powder mixture is loaded into a graphite die.

- Sintering: The die is placed in the SPS chamber. A typical SPS cycle for a TiAl-Ti₃AlC₂ composite involves:
 - Heating to 900 °C.
 - Applying a pressure of 40 MPa.
 - Holding for a short duration, for example, 420 seconds.[5]
- Cooling and Extraction: The sample is cooled down, and the densified composite is extracted from the die.

Protocol 3: Characterization of Ti₃AlC₂-Reinforced CMCs

1. Microstructural Characterization:

- Scanning Electron Microscopy (SEM): Used to observe the microstructure, including grain size, phase distribution, and porosity of the composites. Energy-Dispersive X-ray Spectroscopy (EDS) can be coupled with SEM to determine the elemental composition of different phases.[15]
- X-ray Diffraction (XRD): Employed to identify the crystalline phases present in the synthesized powder and the final composite.

2. Mechanical Properties Testing:

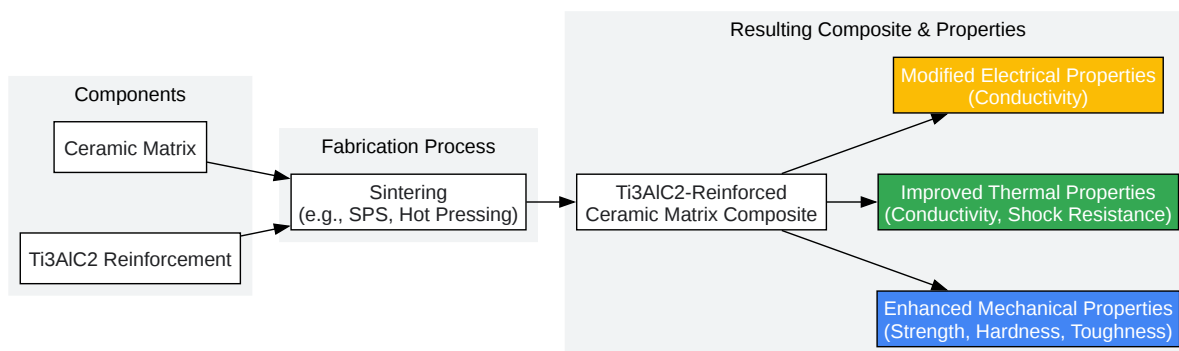
- Vickers Hardness: Measured by making indentations on the polished surface of the composite using a Vickers indenter under a specific load.[5][15]
- Flexural Strength: Typically determined by a three-point bending test on rectangular bar specimens.[5]
- Fracture Toughness: Can be evaluated using the single-edge-notched-beam (SENB) method.[5]

3. Thermophysical Properties Analysis:

- Thermal Diffusivity: Determined using the Laser Flash Analysis (LFA) method.[15]
- Specific Heat Capacity: Measured by LFA using a reference sample.[15]
- Thermal Conductivity: Calculated from the measured thermal diffusivity, specific heat capacity, and density of the composite.[15]

Visualizations

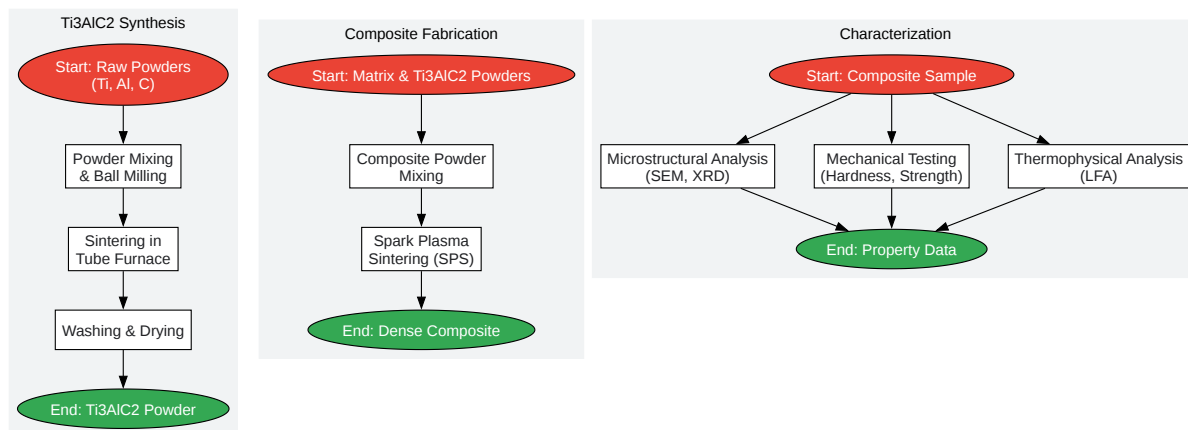
Logical Relationship Diagram



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Caption: Logical flow from components to enhanced composite properties.

Experimental Workflow Diagram



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Caption: Workflow for synthesis, fabrication, and characterization.

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